

# RUSKI-201 Dihydrochloride Quantitative Data Summary

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: Ruski-201**

Cat. No.: S542076

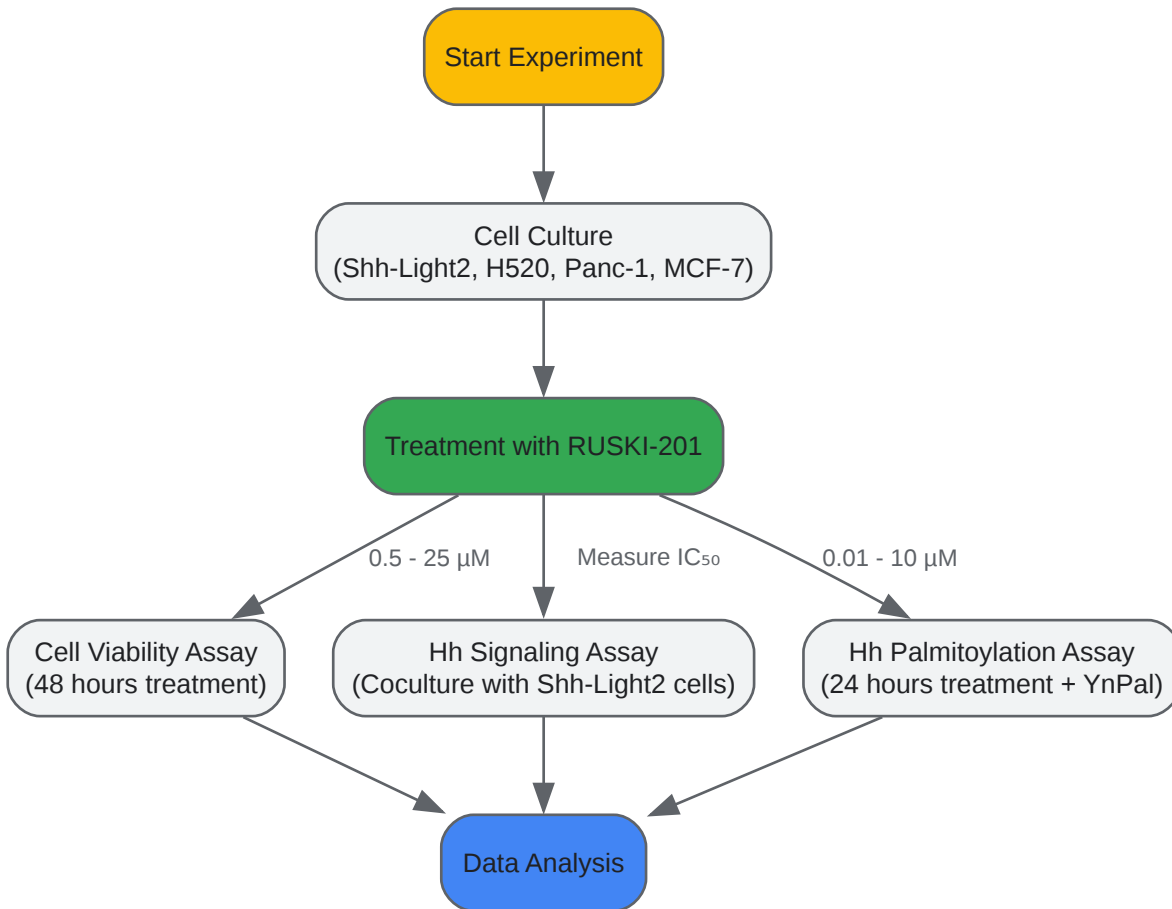
Get Quote

The table below consolidates key quantitative information for **RUSKI-201** dihydrochloride from available sources.

Parameter	Details
CAS Number	2320262-09-5 [1] [2]
Molecular Formula	<chem>C20H29Cl2N3OS</chem> [1] [2]
Molecular Weight	430.43 g/mol [1] [2]
Biological Target	Hedgehog acyltransferase (Hhat) [1] [2]
Biological Activity	Potent and specific Hhat inhibitor [1] [2]
IC <sub>50</sub> Value	0.20 $\mu$ M [1] [2]
Storage Conditions	2 years at -20°C (powder); 2 weeks at 4°C in DMSO; 6 months at -80°C in DMSO [2]
Primary Solvent	DMSO [1] [2]

## Experimental Protocol Overview

One published study provides a foundational methodology for using **RUSKI-201** dihydrochloride in cell-based assays to investigate Hedgehog (Hh) signaling inhibition [1]. The workflow involves specific cell lines and key assays, which can be visualized in the following diagram.



[Click to download full resolution via product page](#)

## Key Experimental Details

- **Cell Lines Used:**

- **Shh-Light2 cells** (NIH3T3 cells stably transfected with a Gli-responsive firefly luciferase reporter) were used for viability and signaling assays [1].
- **HEK-293 cells** stably overexpressing Sonic Hedgehog (Shh) were used for palmitoylation assays [1].
- Signaling inhibition was also tested in **H520, Panc-1, and MCF-7 cells** in coculture with Shh-Light2 cells [1].

- **Critical Reagents and Techniques:**

- **YnPal:** An alkyne-bearing palmitic acid analog used to monitor palmitoylation via click chemistry (functionalized with AzTB) [1].
- **Western Blot Analysis:** Used to detect levels of palmitoylated Shh (YnPal-Shh) and total Shh ( $\alpha$ -Shh) [1].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. RUSKI-201 dihydrochloride | Hhat Inhibitor [medchemexpress.com]
2. RUSKI-201 dihydrochloride|CAS 2320262-09-5 [dcchemicals.com]

To cite this document: Smolecule. [RUSKI-201 Dihydrochloride Quantitative Data Summary].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542076#ruski-201-dihydrochloride-protocol-optimization>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)